

In-Depth Technical Guide to the Molecular Weight of 4-Methylbenzoyl Cyanide

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Compound of Interest

Compound Name: 4-Methylbenzoyl cyanide

Cat. No.: B086548

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **4-methylbenzoyl cyanide**, a compound of interest in various chemical and pharmaceutical research domains. The document outlines the fundamental principles for its calculation, presents the data in a clear, tabular format, and includes a structural representation to aid in its visualization and comprehension.

Molecular Composition and Structure

4-Methylbenzoyl cyanide is an organic compound featuring a benzoyl group substituted with a methyl group at the para position (position 4) and a cyanide functional group attached to the carbonyl carbon. Its chemical structure dictates its empirical and molecular formula, which is essential for determining its molecular weight.

The molecular formula for **4-methylbenzoyl cyanide** is C_9H_7NO .^[1] This indicates that a single molecule of the compound is composed of nine carbon atoms, seven hydrogen atoms, one nitrogen atom, and one oxygen atom.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. For this calculation, the standard atomic weights as recommended by the International Union of

Pure and Applied Chemistry (IUPAC) are utilized. These values represent a weighted average of the masses of the naturally occurring isotopes of each element.

The following table summarizes the atomic composition of **4-methylbenzoyl cyanide** and the calculation of its molecular weight.

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	9	12.011	108.099
Hydrogen	H	7	1.008	7.056
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999[2][3][4][5] [6]	15.999[2][3][4][5] [6]
Total	145.161			

The calculated molecular weight of **4-methylbenzoyl cyanide** is 145.161 g/mol .[1]

Structural Representation

A visual representation of the molecular structure is crucial for understanding the spatial arrangement of atoms and functional groups. The following diagram illustrates the chemical structure of **4-methylbenzoyl cyanide**.

Chemical structure of 4-Methylbenzoyl cyanide.

Experimental Protocols

The determination of the molecular weight of a compound like **4-methylbenzoyl cyanide** is typically performed using mass spectrometry.

Experimental Workflow: Mass Spectrometry for Molecular Weight Determination



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Workflow for molecular weight determination.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **4-methylbenzoyl cyanide** is dissolved in a suitable volatile organic solvent, such as acetonitrile or methanol.
- **Ionization:** The sample solution is introduced into the mass spectrometer. Depending on the instrument and the compound's properties, an appropriate ionization technique is employed. Electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) are common methods for molecules of this type. During ionization, the molecule is converted into a gas-phase ion, typically by the addition of a proton ($[M+H]^+$) or another cation, or by the loss of an electron (M^+).
- **Mass Analysis:** The generated ions are then accelerated into a mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and their abundance is recorded.
- **Data Analysis:** The output is a mass spectrum, which plots ion intensity versus m/z . The molecular weight is determined by identifying the peak corresponding to the molecular ion. For **4-methylbenzoyl cyanide**, this would be expected at an m/z value corresponding to the mass of the intact molecule. High-resolution mass spectrometry can provide a highly accurate mass measurement, confirming the elemental composition.

This in-depth guide provides the foundational knowledge regarding the molecular weight of **4-methylbenzoyl cyanide**, essential for researchers and professionals in the fields of chemistry and drug development.

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